

Fmoc-Dap(Fmoc)-OH CAS number and molecular weight

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Compound of Interest

Compound Name: Fmoc-Dap(Fmoc)-OH

Cat. No.: B557181

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Technical Guide: Fmoc-Dap(Fmoc)-OH

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on $N\alpha,N\beta$ -di-Fmoc-L-2,3-diaminopropionic acid, commonly known as **Fmoc-Dap(Fmoc)-OH**. This reagent is a key building block in peptide synthesis, particularly for the introduction of diaminopropionic acid residues with fluorenylmethyloxycarbonyl (Fmoc) protecting groups on both the alpha and beta amino groups.

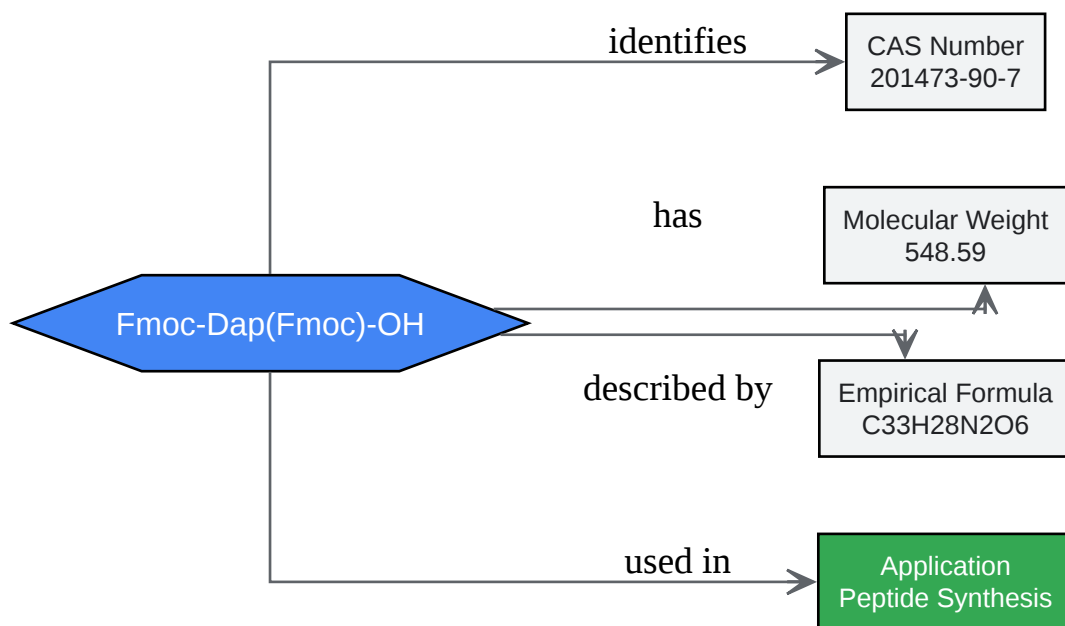
Core Compound Data

The fundamental physicochemical properties of **Fmoc-Dap(Fmoc)-OH** are summarized below. These details are crucial for accurate experimental planning, reaction stoichiometry, and analytical characterization.

Parameter	Value	Reference
CAS Number	201473-90-7	[1]
Molecular Weight	548.59 g/mol	[1]
Empirical Formula	C ₃₃ H ₂₈ N ₂ O ₆	
Synonyms	N α ,N β -di-Fmoc-L-2,3-diaminopropionic acid, Fmoc-3-(Fmoc-amino)-L-alanine	
Purity	≥97.0% (HPLC)	
Form	Crystals	
Storage Temperature	2-8°C	[1]

Logical Relationship of Compound Properties

The following diagram illustrates the key identifiers and properties of **Fmoc-Dap(Fmoc)-OH**.



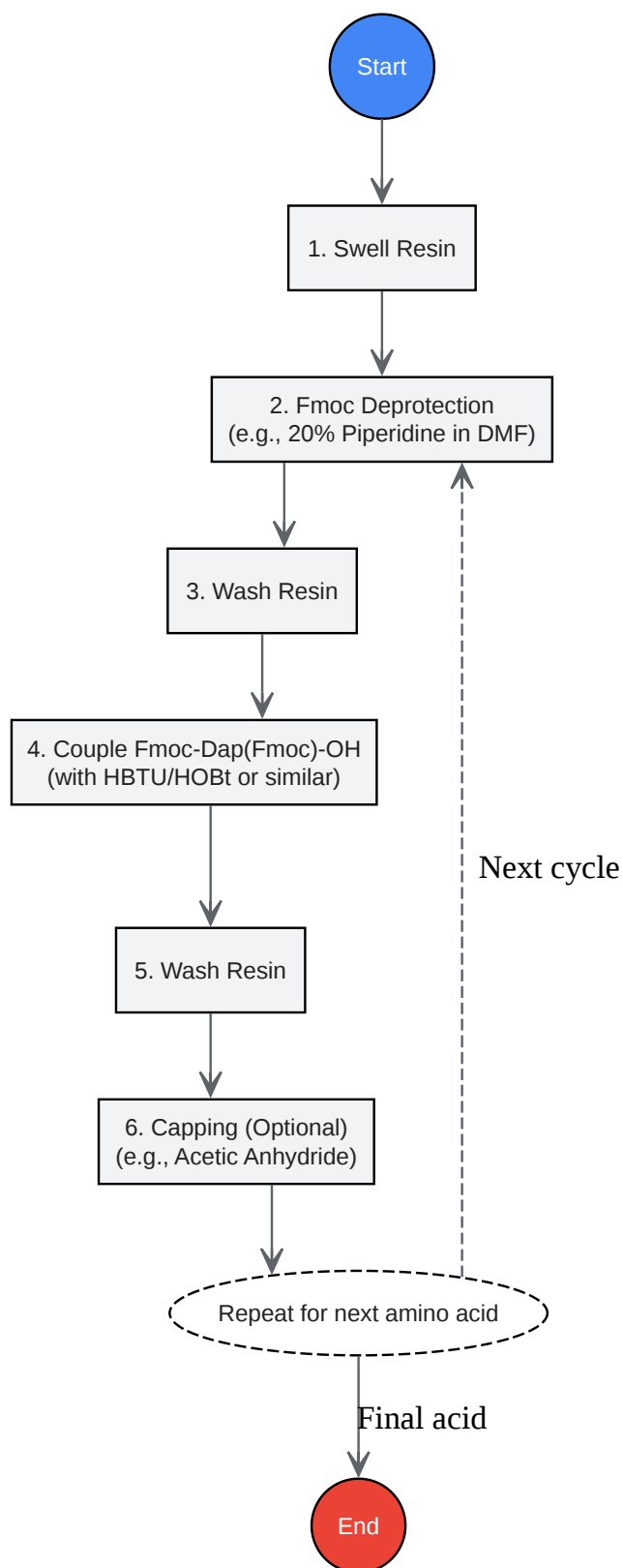
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Caption: Key identifiers and application of **Fmoc-Dap(Fmoc)-OH**.

Experimental Protocols

Detailed, specific experimental protocols for the use of **Fmoc-Dap(Fmoc)-OH** are highly dependent on the target peptide sequence and the scale of the synthesis. The information available from public sources does not include specific, universally applicable experimental methodologies.

However, a generalized workflow for the incorporation of **Fmoc-Dap(Fmoc)-OH** in solid-phase peptide synthesis (SPPS) is provided below. This serves as a conceptual guide for researchers to develop specific protocols tailored to their needs.



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Caption: Generalized workflow for Fmoc solid-phase peptide synthesis.

Disclaimer: This guide is intended for informational purposes for qualified professionals. It is not a substitute for detailed, validated experimental protocols. Researchers should consult relevant literature and safety data sheets before handling any chemical reagents.

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References

- 1. Fmoc-DAP(Fmoc)-OH | 201473-90-7 [amp.chemicalbook.com]
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